

Cumyl dithiobenzoate CAS number

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Compound of Interest

Compound Name: Cumyl dithiobenzoate

Cat. No.: B1251837

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An In-depth Technical Guide to **Cumyl Dithiobenzoate** for Researchers and Drug Development Professionals

Introduction

Cumyl dithiobenzoate (CDB) is a highly effective chain transfer agent (CTA) utilized in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.[1] RAFT polymerization is a form of controlled/"living" radical polymerization that enables the synthesis of polymers with well-defined molecular weights, narrow molecular weight distributions (low polydispersity), and complex architectures such as block copolymers.[2][3] While not a therapeutic agent itself, the precision of RAFT polymerization mediated by CDB is of significant interest to drug development professionals for its role in creating advanced drug delivery systems (DDS).[4][5] This guide provides a comprehensive overview of the technical aspects of **cumyl dithiobenzoate**, including its properties, synthesis, and application in RAFT polymerization for the development of novel polymeric materials.

Physicochemical Properties

Cumyl dithiobenzoate is also known by several synonyms, including 2-phenylpropan-2-yl benzodithioate, dithiobenzoic acid cumyl ester, and 1-methyl-1-phenylethyl dithiobenzoate.[6] [7] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	201611-77-0	[6][8]
Molecular Formula	C ₁₆ H ₁₆ S ₂	[7][8]
Molecular Weight	272.43 g/mol	[8]
Appearance	Red to dark red to dark purple powder, lump, or clear liquid	[6]
Melting Point	35.0 to 39.0 °C	[6]
Density	1.125 g/mL at 25 °C	[7][8]
Purity	>98.0% (HPLC)	

Synthesis of Cumyl Dithiobenzoate

A common synthetic route for preparing **cumyl dithiobenzoate** involves the addition of dithiobenzoic acid to α -methylstyrene.[9][10] However, this method can result in low yields.[9][11] An alternative and often higher-yield process involves the reaction of a dithiocarboxylic salt with an alkyl compound in a biphasic system.[9]

Experimental Protocol: Synthesis via Biphasic System

This protocol is based on a general method described for preparing dithioesters.[9]

- **Preparation of Sodium Dithiobenzoate Solution:** Prepare an aqueous solution of sodium dithiobenzoate.[9]
- **Preparation of Cumyl Chloride:** Obtain or synthesize cumyl chloride. This can be achieved by reacting cumene with a chlorinating agent. Extract the resulting cumyl chloride into an organic solvent such as heptane.[9]
- **Neutralization:** Neutralize any remaining HCl in the organic phase by adding an excess of anhydrous potassium bicarbonate.[9]
- **Reaction:** Add the heptane solution containing cumyl chloride to the aqueous sodium dithiobenzoate solution. The weight ratio of the aqueous phase to the organic phase can

range from 95:5 to 5:95.[9]

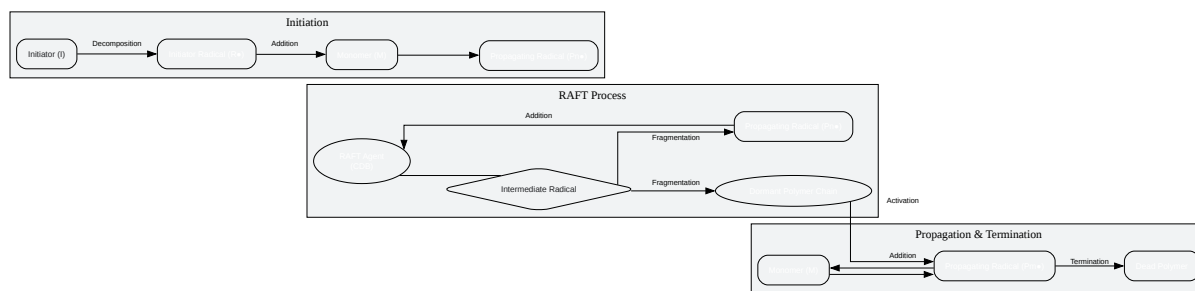
- Phase Transfer Catalyst: Add a phase transfer catalyst, such as Aliquat 330 (tricaprylmethylammonium chloride), to the biphasic mixture.[9]
- Incubation: Stir the mixture under a nitrogen atmosphere for approximately 16 hours.[9]
- Purification: After the reaction, the organic phase containing **cumyl dithiobenzoate** is separated. The product can be further purified by column chromatography on silica gel with petroleum ether as the eluent.[11] It has been noted that purification using neutral alumina can provide a more stable product.[10]

Application in RAFT Polymerization

Cumyl dithiobenzoate is a key reagent in RAFT polymerization, a versatile method for creating polymers with controlled structures.[2][3] The RAFT process involves a series of addition-fragmentation equilibria that allow for the controlled growth of polymer chains.

Mechanism of RAFT Polymerization

The general mechanism of RAFT polymerization is depicted in the diagram below. The process is initiated by a standard radical initiator. The propagating polymer chains add to the RAFT agent (in this case, **cumyl dithiobenzoate**), forming an intermediate radical. This intermediate can then fragment, releasing either the original propagating chain or a new radical that can initiate further polymerization. This reversible process allows for the polymer chains to grow at a similar rate, resulting in a low polydispersity index.



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Caption: General mechanism of RAFT polymerization.

Experimental Protocol: RAFT Polymerization of Styrene

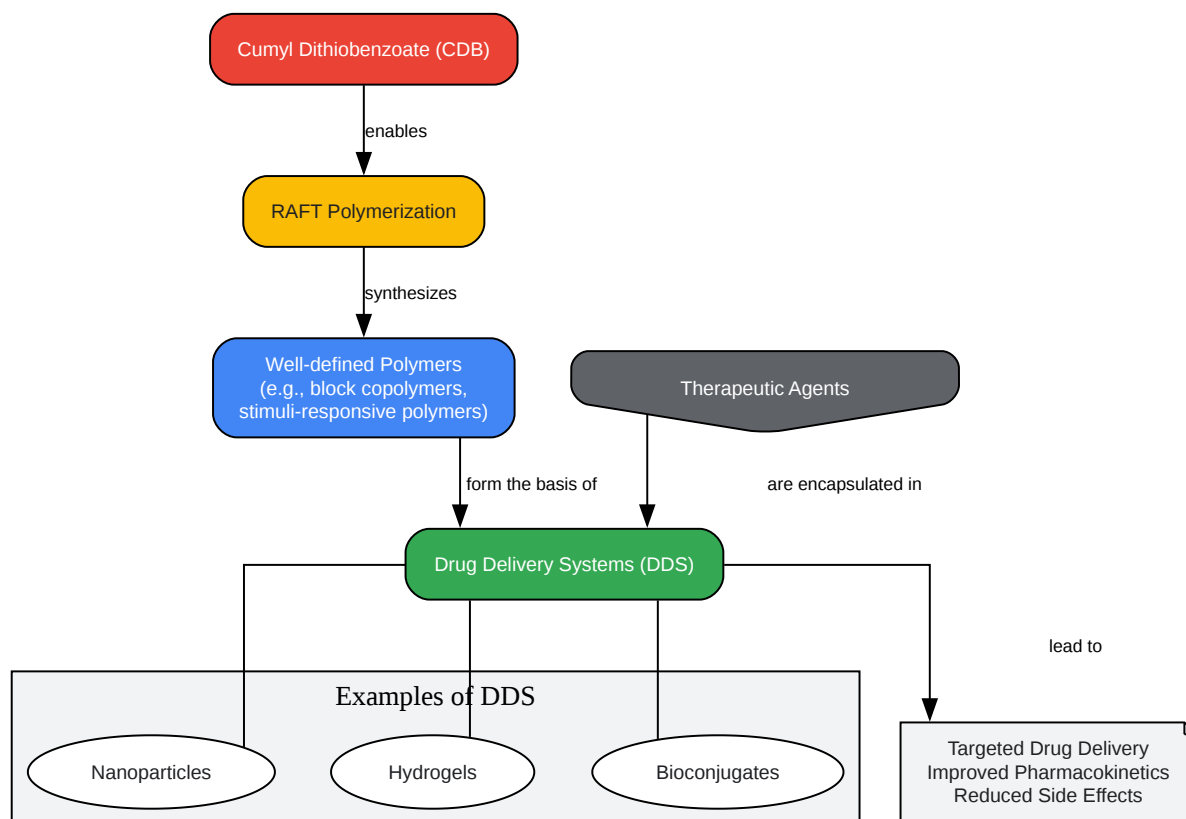
The following is a representative protocol for the RAFT polymerization of styrene using **cumyl dithiobenzoate**.

- Materials: Styrene (monomer), 2,2'-azobis(isobutyronitrile) (AIBN) (initiator), **cumyl dithiobenzoate** (RAFT agent), and a suitable solvent (e.g., benzene or toluene).[2][11]
- Preparation: A stock solution is prepared containing the monomer, initiator, and solvent.[2]
- Reaction Setup: Weighed amounts of **cumyl dithiobenzoate** are placed into ampoules. An aliquot of the stock solution is added to each ampoule.[2]

- **Degassing:** The contents of the ampoules are degassed to remove oxygen, which can terminate the radical polymerization. This is typically done through several freeze-pump-thaw cycles.[\[2\]](#)
- **Polymerization:** The sealed ampoules are heated to a specific temperature (e.g., 60-90 °C) to initiate polymerization. The reaction is allowed to proceed for a set amount of time.[\[2\]](#)[\[11\]](#)
- **Termination and Isolation:** The polymerization is quenched by cooling the ampoules, for instance, in liquid nitrogen. The polymer is then isolated, often by precipitation in a non-solvent like methanol, and dried under vacuum.[\[2\]](#)[\[11\]](#)
- **Analysis:** The conversion of the monomer is determined gravimetrically. The molecular weight and polydispersity of the resulting polymer are analyzed using Size Exclusion Chromatography (SEC).[\[11\]](#)

Relevance to Drug Development

The primary connection between **cumyl dithiobenzoate** and drug development lies in its use for synthesizing advanced polymers for drug delivery systems.[\[4\]](#)[\[5\]](#) RAFT polymerization allows for the creation of polymers with precise architectures that can be tailored to encapsulate, protect, and deliver therapeutic agents to specific sites in the body.[\[12\]](#)



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Caption: Application of CDB in creating drug delivery systems.

Polymers synthesized via RAFT can be designed to be "smart," responding to specific physiological stimuli such as pH or temperature, allowing for triggered drug release. Furthermore, the ability to create block copolymers enables the formation of self-assembling structures like micelles, which can encapsulate hydrophobic drugs and improve their solubility and bioavailability.^[12]

Conclusion

Cumyl dithiobenzoate is a pivotal tool in modern polymer chemistry. Its role as a highly efficient RAFT agent allows for the precise synthesis of polymers with controlled architectures. For researchers and professionals in drug development, understanding the capabilities of **cumyl dithiobenzoate** and RAFT polymerization is crucial for designing and fabricating the next generation of sophisticated drug delivery systems. The ability to create tailored polymeric carriers holds immense potential for improving the efficacy and safety of therapeutic treatments.

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